

Gelomulide A: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gelomulide A*

Cat. No.: *B15591057*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gelomulide A is a naturally occurring diterpenoid that has garnered interest within the scientific community for its unique chemical architecture and potential biological activities. As an ent-abietane diterpene lactone, it belongs to a class of compounds known for their diverse pharmacological properties. This technical guide provides a detailed overview of the chemical structure, isolation, and known biological effects of **Gelomulide A**, presenting key data and experimental methodologies for the research and drug development professional.

Chemical Structure and Properties

Gelomulide A is a complex tetracyclic diterpene lactone. Its chemical identity is well-established and characterized by the following properties:

Property	Value
Molecular Formula	C ₂₂ H ₃₀ O ₅
Molecular Weight	374.5 g/mol [1]
IUPAC Name	[(1S,3R,8R,10S,11R,14S,16S)-5,11,15,15-tetramethyl-6-oxo-2,7-dioxapentacyclo[8.8.0.0 ^{1,3} .0 ^{4,8} .0 ^{11,16}]octadec-4-en-14-yl] acetate [1]
CAS Number	122537-59-1 [1]
Canonical SMILES	CC1=C2--INVALID-LINK--(C)C)OC(=O)C)C">C@@HOC1=O [1]

The core of **Gelomulide A** is an ent-abietane skeleton, which is characterized by a specific stereochemical configuration. The structure also features a lactone ring and an acetate group, which contribute to its chemical properties and biological activity.

Isolation and Structural Elucidation

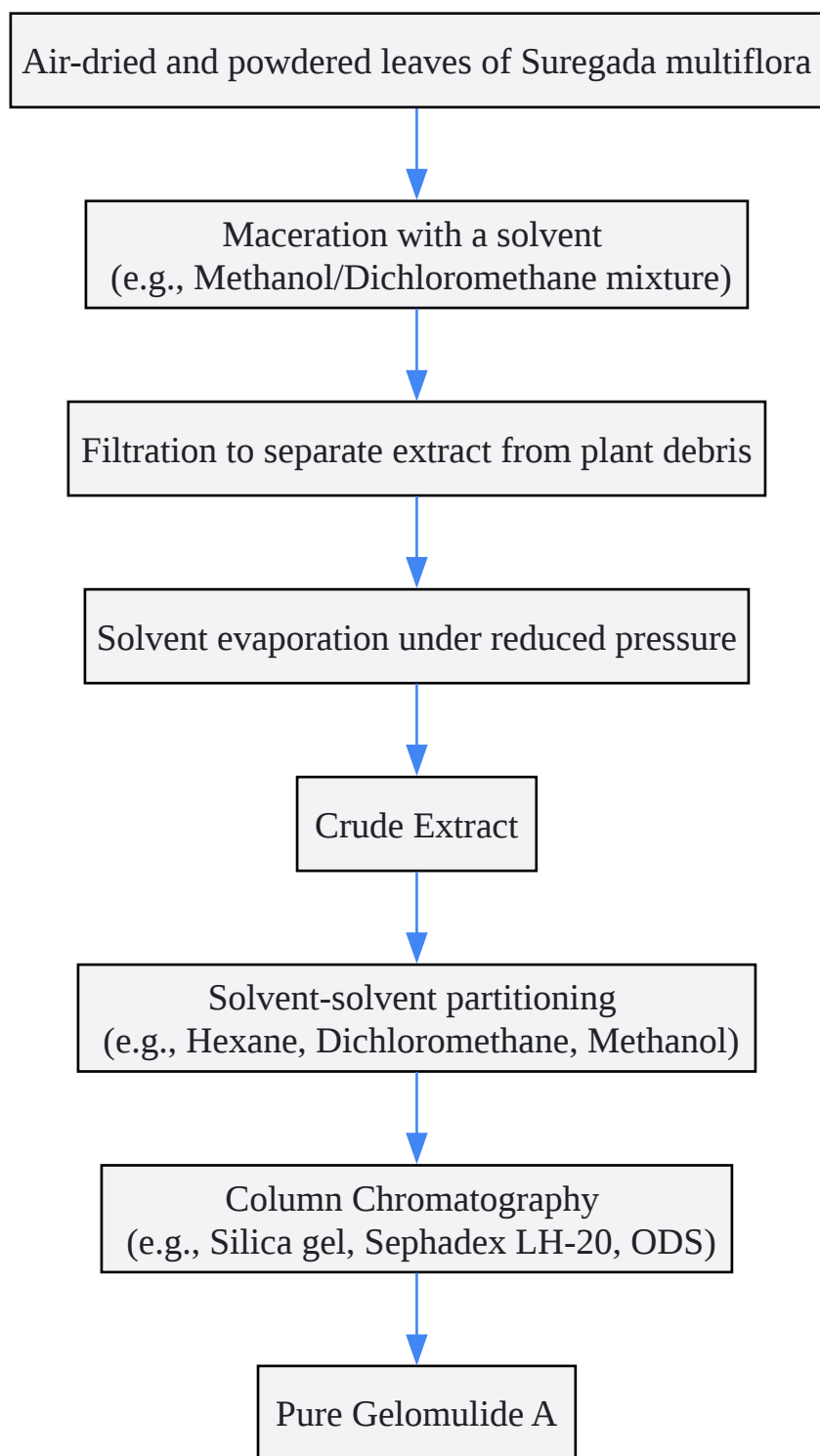
Natural Source

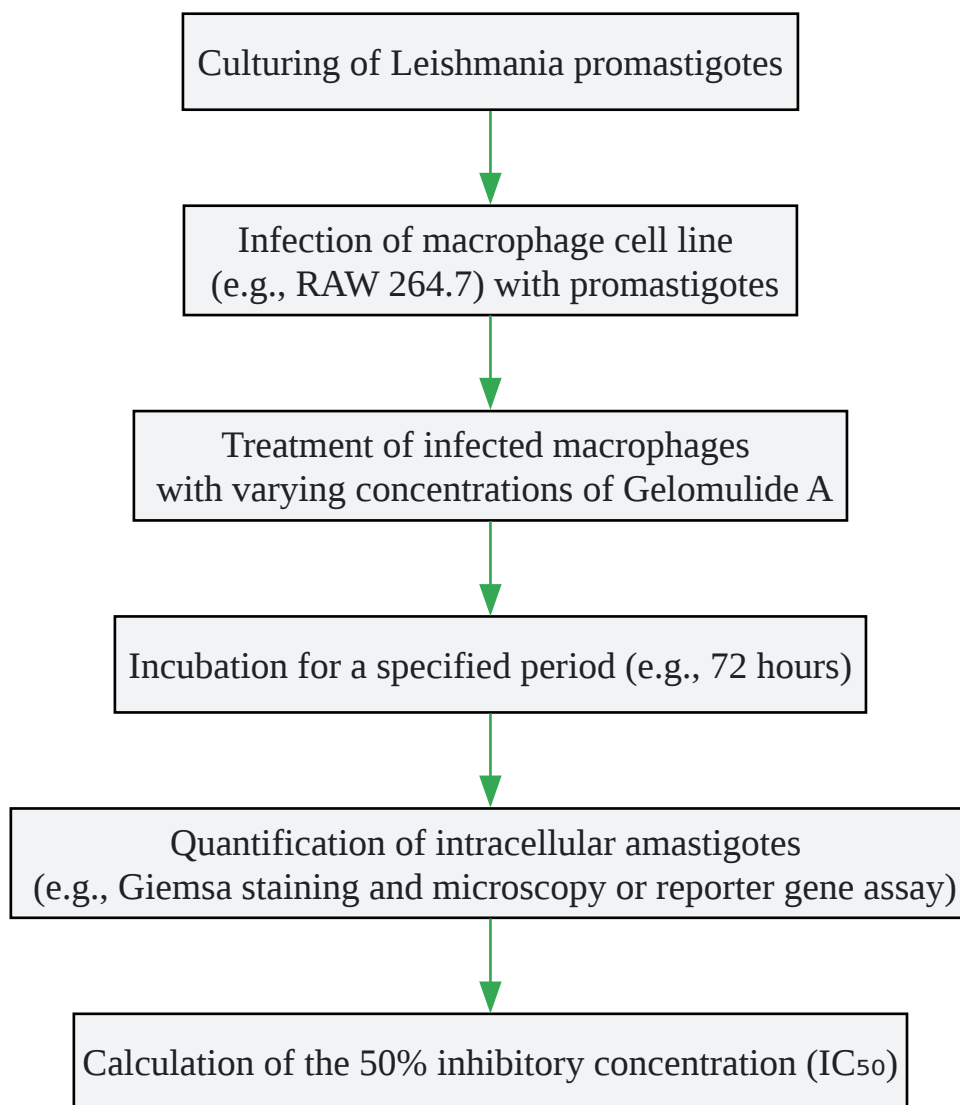
Gelomulide A is primarily isolated from the leaves of plants belonging to the Suregada genus, particularly Suregada multiflora (formerly known as Gelonium multiflorum) and Suregada zanzibariensis. [\[2\]](#)[\[3\]](#) These plants are a rich source of various diterpenoids.

Experimental Protocols

General Extraction and Isolation Procedure:

While a specific, detailed protocol for the isolation of **Gelomulide A** is not readily available in publicly accessible literature, a general methodology for the extraction of diterpenoids from Suregada species can be outlined as follows. It is important to note that optimization of this procedure would be necessary for the targeted isolation of **Gelomulide A**.





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References

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